

Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of Regaloside K

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the quantitative analysis of **Regaloside K** using a validated High-Performance Liquid Chromatography (HPLC) method coupled with a Photodiode Array (PDA) detector. The methodology outlined is suitable for quality control, efficacy studies, and clinical research involving **Regaloside K**.

Quantitative Data Summary

The performance of the HPLC method for the analysis of **Regaloside K** and other related compounds is summarized in the table below. This data demonstrates the method's linearity, sensitivity, accuracy, and precision.[1][2]



Param	Regalo							
eter	side K	side A	side B	side C	side E	side F	side H	side I
Linearit y (r²)	≥0.9999	≥0.9999	≥0.9999	≥0.9999	≥0.9999	≥0.9999	≥0.9999	≥0.9999
LOD	0.10–	0.10–	0.10–	0.10–	0.10–	0.10–	0.10–	0.10–
(µg/mL)	0.66	0.66	0.66	0.66	0.66	0.66	0.66	0.66
LOQ	0.29–	0.29–	0.29–	0.29–	0.29–	0.29–	0.29–	0.29–
(µg/mL)	2.01	2.01	2.01	2.01	2.01	2.01	2.01	2.01
Recove	95.39–	95.39–	95.39–	95.39–	95.39–	95.39–	95.39–	95.39–
ry (%)	103.92	103.92	103.92	103.92	103.92	103.92	103.92	103.92
Precisio n (RSD %)	<2.78	<2.78	<2.78	<2.78	<2.78	<2.78	<2.78	<2.78

Data sourced from a study on the simultaneous determination of eight regalosides from Lilium lancifolium Thunb.[1][2]

Experimental Protocol: HPLC-PDA Analysis of Regaloside K

This protocol details the materials and methods for the quantitative analysis of **Regaloside K**.

2.1. Instrumentation

 High-Performance Liquid Chromatography (HPLC) system equipped with a photodiode array (PDA) detector.

2.2. Materials and Reagents

- Column: Gemini C18 reversed-phase analytical column (250 mm x 4.6 mm, 5 μm particle size).[1]
- Mobile Phase A: Distilled water with 0.1% (v/v) formic acid.[1]



- Mobile Phase B: Acetonitrile with 0.1% (v/v) formic acid.
- Regaloside K Standard: Of known purity.
- Sample Solvent: Methanol or a suitable solvent to dissolve the sample.

2.3. Chromatographic Conditions

• Column Temperature: 40 °C.[1]

• Flow Rate: 1.0 mL/min.

• Detection Wavelength: As determined by the UV spectrum of **Regaloside K** (typically scanned by the PDA detector).

• Injection Volume: 10 μL.

• Gradient Elution:

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)		
0	85	15		
10	85	15		
30	70	30		
40	60	40		
50	20	80		
55	20	80		
56	85	15		
65	85	15		

2.4. Standard Solution Preparation

• Accurately weigh a known amount of **Regaloside K** standard.



- Dissolve the standard in the sample solvent to prepare a stock solution of known concentration.
- Prepare a series of calibration standards by serially diluting the stock solution with the sample solvent to cover the desired concentration range.

2.5. Sample Preparation

- Accurately weigh the sample containing Regaloside K.
- Extract **Regaloside** K from the sample matrix using a suitable solvent and extraction technique (e.g., sonication, reflux).
- Filter the extract through a 0.45 μm syringe filter prior to HPLC analysis.

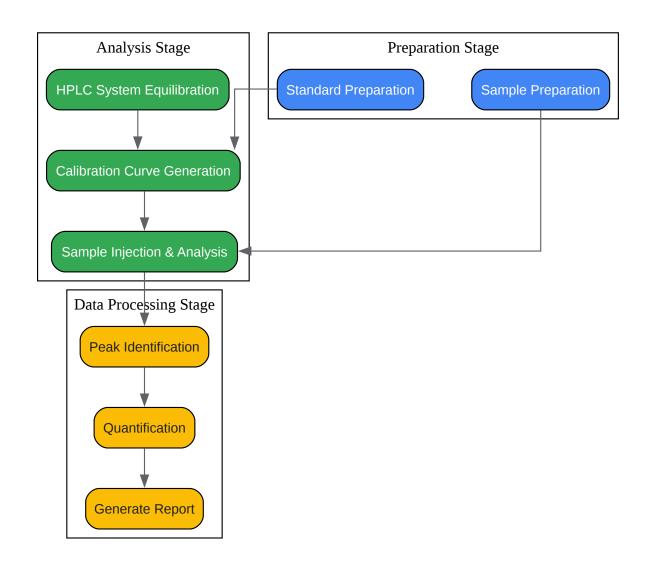
2.6. Analysis Procedure

- Equilibrate the HPLC system with the initial mobile phase composition for a sufficient amount
 of time to ensure a stable baseline.
- Inject the prepared standard solutions in ascending order of concentration to construct a calibration curve.
- · Inject the prepared sample solutions.
- Identify the **Regaloside K** peak in the sample chromatogram by comparing the retention time with that of the standard.
- Quantify the amount of **Regaloside K** in the sample by using the calibration curve.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the HPLC analysis protocol for **Regaloside K**.





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Caption: Workflow for **Regaloside K** HPLC Analysis.

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References

- 1. The HPLC-PDA Method for Simultaneous Determination of Regalosides from Bulbs of Lilium lancifolium Thunb. and Their Antioxidant Effects - PMC [pmc.ncbi.nlm.nih.gov]
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